Application Note: Actinide Separation via Trinonyl Phosphate (TNP)

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Compound of Interest

Compound Name:	*Trinonyl phosphate*
CAS No.:	*13018-37-6*
Cat. No.:	*B048613*

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Introduction & Mechanistic Rationale

Trinonyl Phosphate (TNP) is a neutral organophosphorus extractant belonging to the trialkyl phosphate homologous series.[2] It functions as a solvating agent, extracting neutral metal-nitrate species into a non-polar organic diluent.[1][2]

Why TNP? (The "C9 Advantage") Compared to the standard TBP (

chains), TNP possesses significantly longer alkyl chains (

). This structural difference drives three critical performance shifts:

- Negligible Aqueous Solubility: TNP's solubility in the aqueous phase is orders of magnitude lower than TBP.[2] This reduces solvent loss, lowers the biological oxygen demand (BOD) of waste streams, and minimizes product contamination.

- Third-Phase Suppression: A critical limitation of TBP is "third-phase formation" (splitting of the organic phase into a light diluent-rich layer and a heavy metal-rich layer) at high Plutonium(IV) or Thorium(IV) loadings.[1][2] TNP's higher molecular weight and lipophilicity

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increase the solubility of the metal-solvate complex in the organic phase, extending the safe loading capacity.

- Radiolytic Stability: Long-chain phosphates generally exhibit comparable or superior stability to radiolysis, though degradation products (dinonyl phosphoric acid) are more hydrophobic and harder to wash out than DBP.[1][2]

Chemical Mechanism

The extraction follows a solvation mechanism similar to TBP.[2] The actinide ions are extracted as neutral nitrate adducts.[2]

Uranium(VI) Extraction:

[1]

Plutonium(IV) Extraction:

[1]

Selectivity Profile:

Note: The distribution ratio (

) for TNP is typically slightly lower than TBP for U and Pu due to steric hindrance of the

chains, but selectivity against fission products (Zr, Ru) is often enhanced.

Experimental Protocol

3.1 Reagents & Material Preparation[2]

- Extractant: **Trinonyl Phosphate** (TNP), >95% purity.[1][2]
  - Purification: Commercial TNP may contain mono/di-acidic impurities.[1][2] Wash 100 mL of TNP sequentially with:
    - 0.1 M

      (remove acidic degradation products).[1][2]
    - 0.1 M

(neutralize carbonate).[1][2]

- Distilled

  (until neutral pH).

- Diluent: n-Dodecane or Hydrogenated Kerosene (high flash point, chemically inert).[1][2]
- Solvent Formulation: Prepare 1.0 M TNP in n-dodecane.
  - Note: Unlike TBP where 30% v/v is ~1.1 M, TNP has a higher molecular weight (~476 g/mol).[1][2] 1.0 M TNP requires approx. 476 g/L (or ~53% v/v assuming

).[1][2] Always formulate by Molarity, not Volume %.

3.2 Feed Solution (Simulated)

- Matrix: 3.0 M to 4.0 M

  .

- Actinides: U(VI) (10–200 g/L), Pu(IV) (tracer to 50 g/L).[2]
- Valence Adjustment: Add

  (0.05 M) to stabilize Pu in the extractable Pu(IV) state.

3.3 Workflow Diagram (Graphviz)

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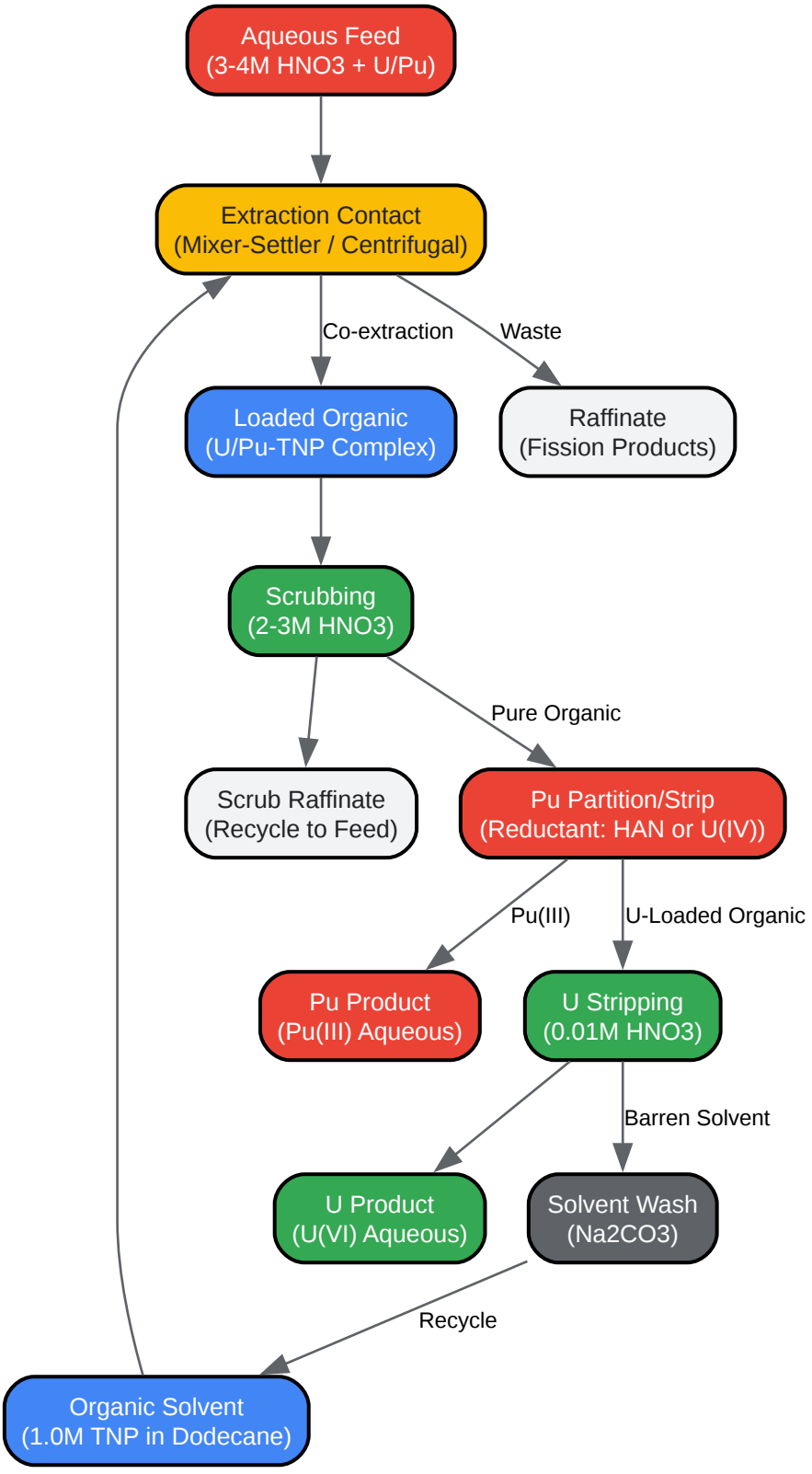

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Caption: Figure 1: Counter-current extraction workflow for Actinide separation using TNP. The process includes co-extraction, scrubbing, reductive partitioning of Pu, and dilute acid stripping of U.

3.4 Step-by-Step Procedure (Batch Simulation)

Step 1: Acid Equilibration (Pre-conditioning)

- Contact the fresh 1.0 M TNP solvent with an equal volume of 3.0 M

  (acid blank).[2]
- Shake vigorously for 5 minutes at 25°C.
- Centrifuge to separate phases. Discard aqueous.[1][2]
  - Reason: Prevents acid depletion from the feed during the first extraction stage.

Step 2: Extraction (

Determination)

- Mix 5 mL of Pre-equilibrated TNP solvent with 5 mL of Feed Solution (A:O ratio = 1:1).
- Agitate for 10 minutes (kinetics of TNP are slightly slower than TBP due to viscosity).
- Centrifuge for 5 minutes at 3000 rpm.
- Separate phases. Analyze aliquots of both phases by Alpha Spectroscopy or ICP-MS.[1][2]
  - Calculation:

Step 3: Scrubbing

- Contact the loaded organic phase from Step 2 with 3.0 M

  (A:O = 1:5).[2]
- Shake for 5 minutes.

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- Purpose: Removes co-extracted fission products (Zr, Ru) which have lower

  values than U/Pu.[1][2]

Step 4: Reductive Stripping (Pu Separation)

- Contact the scrubbed organic with a solution of 0.1 M Hydroxylamine Nitrate (HAN) + 0.1 M Hydrazine in 0.5 M

  .[2]

- Mechanism: Reduces extractable Pu(IV) to inextractable Pu(III). U(VI) remains in the organic phase.[2]

- Separate phases.[1][2] The aqueous phase contains purified Plutonium.[2]

Step 5: Uranium Stripping

- Contact the remaining organic phase with 0.01 M

  at 40°C.[2]

- Reason: Low acidity reverses the equilibrium, driving U(VI) back to the aqueous phase.

- Note: TNP holds U(VI) slightly tighter than TBP; heating to 40-50°C improves stripping efficiency.[1][2]

Data Interpretation & Expected Results

The following table compares expected Distribution Ratios (

) for TNP vs. TBP at 3 M

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Species	(1.1 M TBP)	(1.0 M TNP)	Interpretation
U(VI)	~10 - 15	~8 - 12	TNP extracts U(VI) slightly less strongly due to steric hindrance, but sufficient for quantitative recovery.[1]
Pu(IV)	~15 - 20	~10 - 15	Good extraction; lower facilitates easier stripping compared to TBP.[1][2]
Am(III)	< 0.01	< 0.005	Better rejection of trivalent actinides (higher selectivity).[1][2]
Zr(IV)	~0.1 - 0.5	< 0.1	TNP shows superior decontamination factors for Zirconium.[1][2]

Third Phase Limits (Pu Loading):

- TBP: Third phase forms at ~35 g/L Pu(IV) in dodecane.[1][2]
- TNP: Third phase threshold increases to >50 g/L Pu(IV).[1][2]
  - Benefit: Allows for higher throughput processing of concentrated plutonium feeds (e.g., Fast Breeder Reactor fuels).[2]

Safety & Waste Management

- Radiolysis: TNP degrades to Dinonyl Phosphoric Acid (DNPA).[1][2] DNPA can form precipitates with Zr.[1][2] Wash solvent with alkaline carbonate regularly.[1][2]

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- Criticality: Ensure geometry-safe vessels when handling >400g Pu.
- Fire Safety: TNP/Dodecane has a high flash point (>70°C), but standard solvent fire precautions apply.[1][2]

References

- Fundamental Extraction Chemistry of Trialkyl Phosph
  - Source: Schulz, W. W., & Navratil, J. D.[2] (Eds.).[1][2] (1984).[1][2] Science and Technology of Tributyl Phosphate: Vol I. CRC Press.[1][2] (Establishes the homologous series behavior).
- Third Phase Form
  - Source: Vasudeva Rao, P. R., & Kolarik, Z. (1996).[2] "A Review of Third Phase Formation in Extraction of Actinides by Neutral Organophosphorus Extractants." Solvent Extraction and Ion Exchange, 14(6), 955-993.[1][2]
  - URL:[Link][1]
- Comparative Studies of TBP and Higher Homologues (TiAP, THP)
  - Source: Sreenivasulu, B., et al. (2015).[2] "Studies related to spent fuel reprocessing using tri-iso-amyl phosphate as an alternate extractant to tri-n-butyl phosphate."[1][2] Journal of Radioanalytical and Nuclear Chemistry.
- Synthesis and Properties of Long-Chain Phosph
  - Source: Burger, L. L. (1958).[1][2] "The Chemistry of Tributyl Phosphate." Progress in Nuclear Energy, Series III, Process Chemistry, Vol 2. (Detailed physical data on C4-C10 phosphates).

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Sources

- 1. Tributyl phosphate - Wikipedia [en.wikipedia.org]
- 2. hbni.ac.in [hbni.ac.in]
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